

2',6'-Difluoropropiophenone molecular weight and formula

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Compound of Interest

Compound Name: 2',6'-Difluoropropiophenone

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Technical Data for 2',6'-Difluoropropiophenone

This document provides the core physicochemical properties of **2',6'-Difluoropropiophenone**, a fluorinated aromatic ketone of interest in chemical research and development. The data presented below is intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

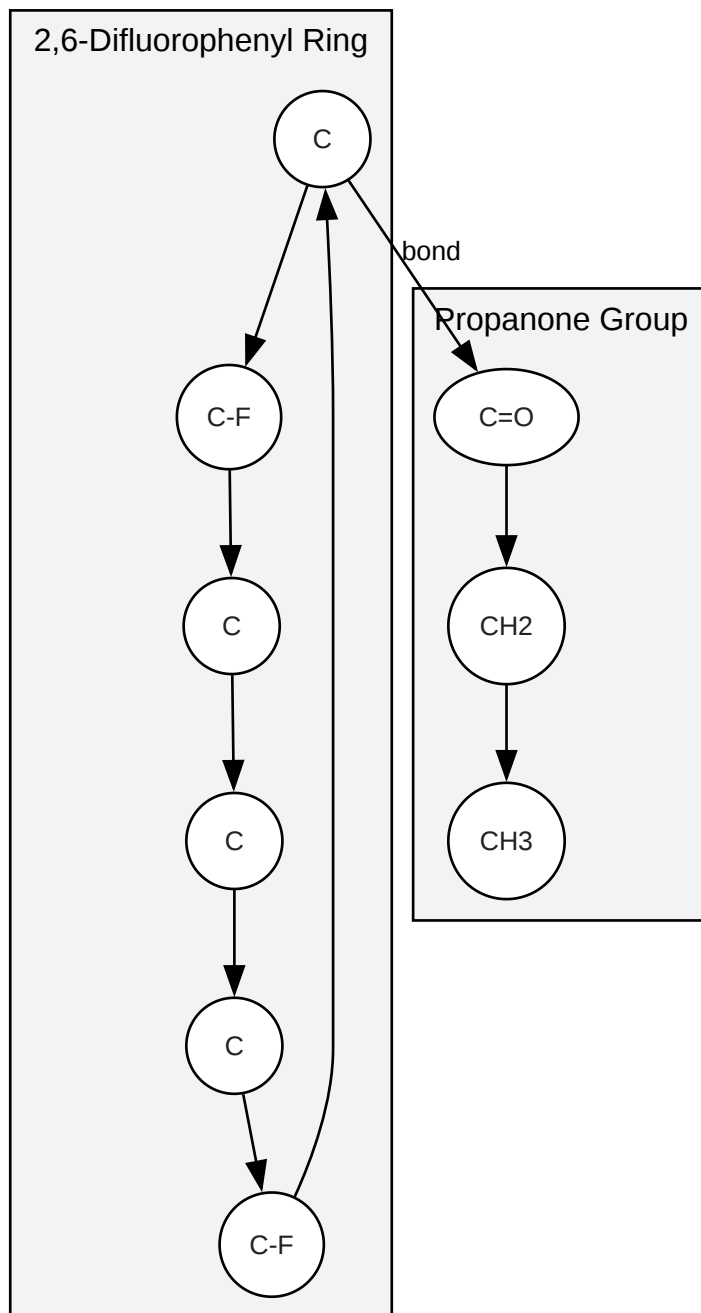
The fundamental molecular characteristics of **2',6'-Difluoropropiophenone** have been determined and are summarized in the following table.

Property	Value	Reference
Molecular Formula	C9H8F2O	[1][2]
Molecular Weight	170.16 g/mol	[1][2]
IUPAC Name	1-(2,6-difluorophenyl)propan-1-one	[1][3]
CAS Number	85068-31-1	[1][2][3]

Chemical Structure

A logical representation of the connectivity of atoms in **2',6'-Difluoropropiophenone** is provided below.

Logical Structure of 2',6'-Difluoropropiophenone



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Caption: Connectivity diagram of **2',6'-Difluoropropiophenone**.

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References

- 1. 2',6'-Difluoropropiophenone | C₉H₈F₂O | CID 522824 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2',6'-Difluoropropiophenone | CymitQuimica [cymitquimica.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
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